

Tiafenacil: An In-Depth Technical Guide to its Soil Degradation and Environmental Fate

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Compound of Interest

Compound Name: *Tiafenacil*

Cat. No.: *B1428544*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the soil degradation and environmental fate of the herbicide **tiafenacil**. The information is compiled from various scientific and regulatory sources to assist researchers and professionals in understanding its behavior in the environment. This document details its physicochemical properties, degradation pathways, mobility in soil, and the experimental methodologies used for its assessment.

Physicochemical Properties of Tiafenacil

Understanding the fundamental physicochemical properties of **tiafenacil** is crucial for predicting its environmental behavior. These properties influence its solubility, mobility, and persistence in soil and aquatic systems.

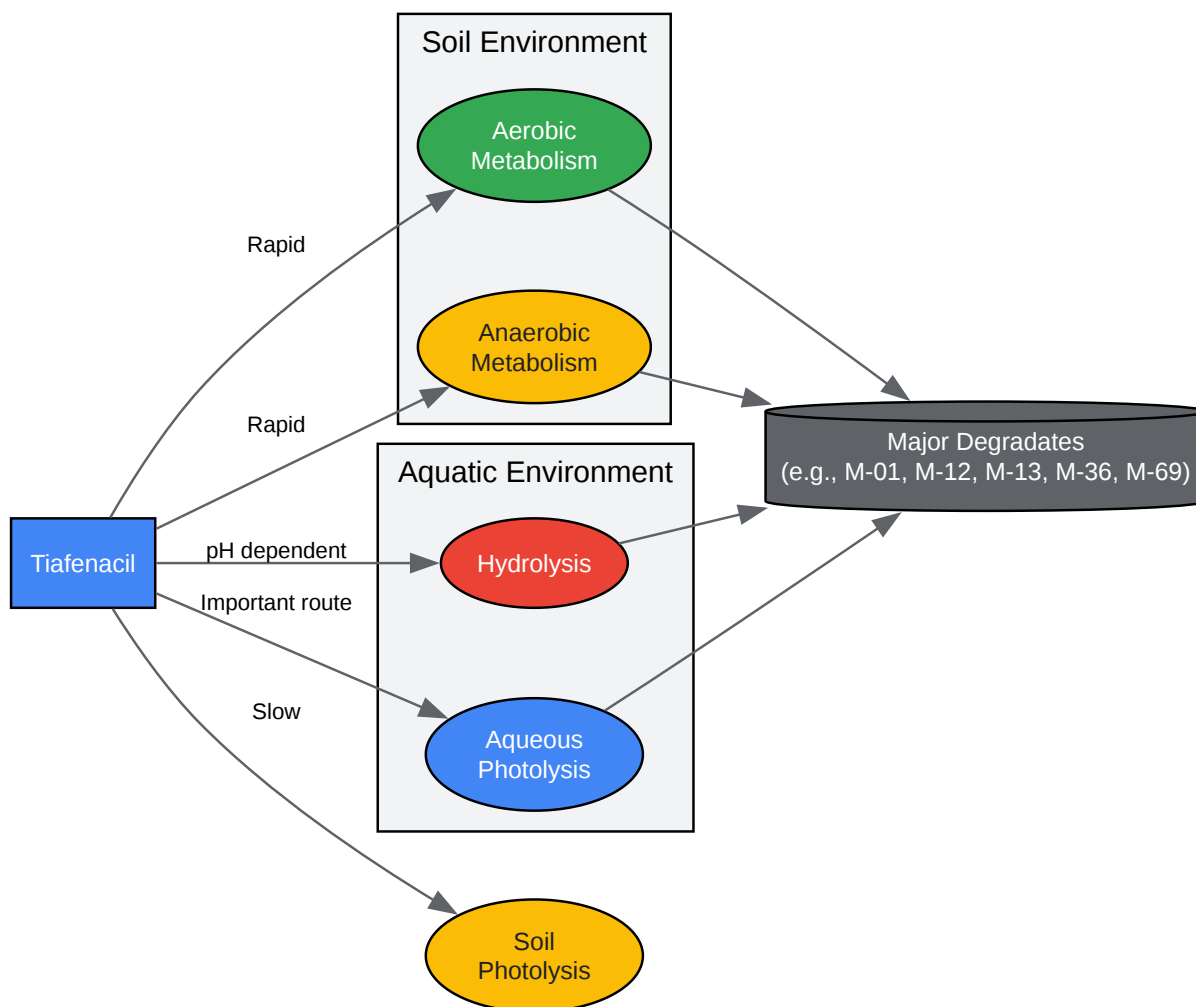
Property	Value	Reference
Chemical Name	methyl 3-[2-[2-chloro-4-fluoro-5-[3-methyl-2,6-dioxo-4-(trifluoromethyl)pyrimidin-1-yl]phenyl]sulfanylpropanoylamino]propanoate	[1]
CAS Number	1220411-29-9	[2][3]
Molecular Formula	C ₁₉ H ₁₈ ClF ₄ N ₃ O ₅ S	[1]
Molecular Weight	511.9 g/mol	
Water Solubility	110 mg/L (at 20°C, pH 7)	
Vapor Pressure	≤ 1.12 x 10 ⁻¹⁰ torr (at 20°C)	
Henry's Law Constant	6.86 x 10 ⁻¹³ atm m ³ mol ⁻¹	
Log K _{ow} (Octanol-Water Partition Coefficient)	≤2	
Soil Organic Carbon-Water Partitioning Coefficient (K _{oc})	1,965 mL/goc	

Soil Degradation and Environmental Fate

Tiafenacil degrades rapidly in the environment through various biotic and abiotic processes. However, some of its degradation products are more persistent and mobile than the parent compound.

Degradation Pathways

The primary degradation pathways for **tiafenacil** in the environment are microbial degradation, hydrolysis, and photolysis.



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Caption: Primary degradation pathways of **tiafenacil** in soil and aquatic environments.

Microbial activity is a key factor in the rapid degradation of **tiafenacil** in soil.

- **Aerobic Soil Metabolism:** **Tiafenacil** degrades very rapidly under aerobic conditions, with half-lives (DT_{50}) of 0.03 to 0.18 days. This rapid degradation leads to the formation of numerous metabolites.
- **Anaerobic Soil Metabolism:** Under anaerobic conditions, **tiafenacil** also degrades quickly, with DT_{50} values ranging from 0.49 to 8.2 days. The degradation pathway under anaerobic

conditions differs from the aerobic pathway, notably with the absence of sulfur atom oxidation products.

Hydrolysis is a significant degradation pathway for **tiafenacil**, particularly in alkaline conditions. The rate of hydrolysis is highly dependent on pH and temperature.

- At pH 4 and 50°C, **tiafenacil** is stable.
- At pH 7, the half-life is 24 days at 35°C and 20.5 days at the same temperature in another study.
- At pH 9 and 25°C, the half-life is 1 day.
- A recent study showed hydrolysis half-lives ranging from 0.22 to 84.82 days under various conditions, following single first-order kinetics.

Photodegradation contributes to the breakdown of **tiafenacil**, although its importance varies between soil and water.

- Soil Photolysis: The photolysis of **tiafenacil** on dry soil is a slow process, with a reported half-life of 197 days under continuous irradiation, which is equivalent to 405 days of summer sunlight.
- Aqueous Photolysis: In water, phototransformation is an important degradation route, with a half-life of 18.9 days. Another study reported a half-life of 5.9 days adjusted to equivalent summer sunlight, leading to the formation of major transformation products M-71, M-72, and M-85.

Degradation Rates

The persistence of **tiafenacil** in the environment is generally low due to its rapid degradation. The following table summarizes the reported degradation half-lives (DT₅₀).

Degradation Process	Condition	Half-life (DT ₅₀)	Reference
Aerobic Soil Metabolism	20°C	0.03 - 0.10 days	
Laboratory	0.05 - 0.18 days		
Anaerobic Soil Metabolism	20°C	3.2 - 8.2 days	
Laboratory	0.49 - 3.2 days		
Hydrolysis	pH 4, 50°C	Stable	
pH 7, 35°C	24 days		
pH 7, 35°C	20.5 days		
pH 9, 25°C	1 day		
Soil Photolysis	Continuous Irradiation	197 days	
Summer Sunlight Equivalent	405 days		
Aquatic Photolysis	-	18.9 days	
Summer Sunlight Equivalent	5.9 days		
Field Dissipation	-	< 1 day	

Mobility in Soil

The mobility of **tiafenacil** and its degradates in soil is a critical factor in assessing the potential for groundwater contamination.

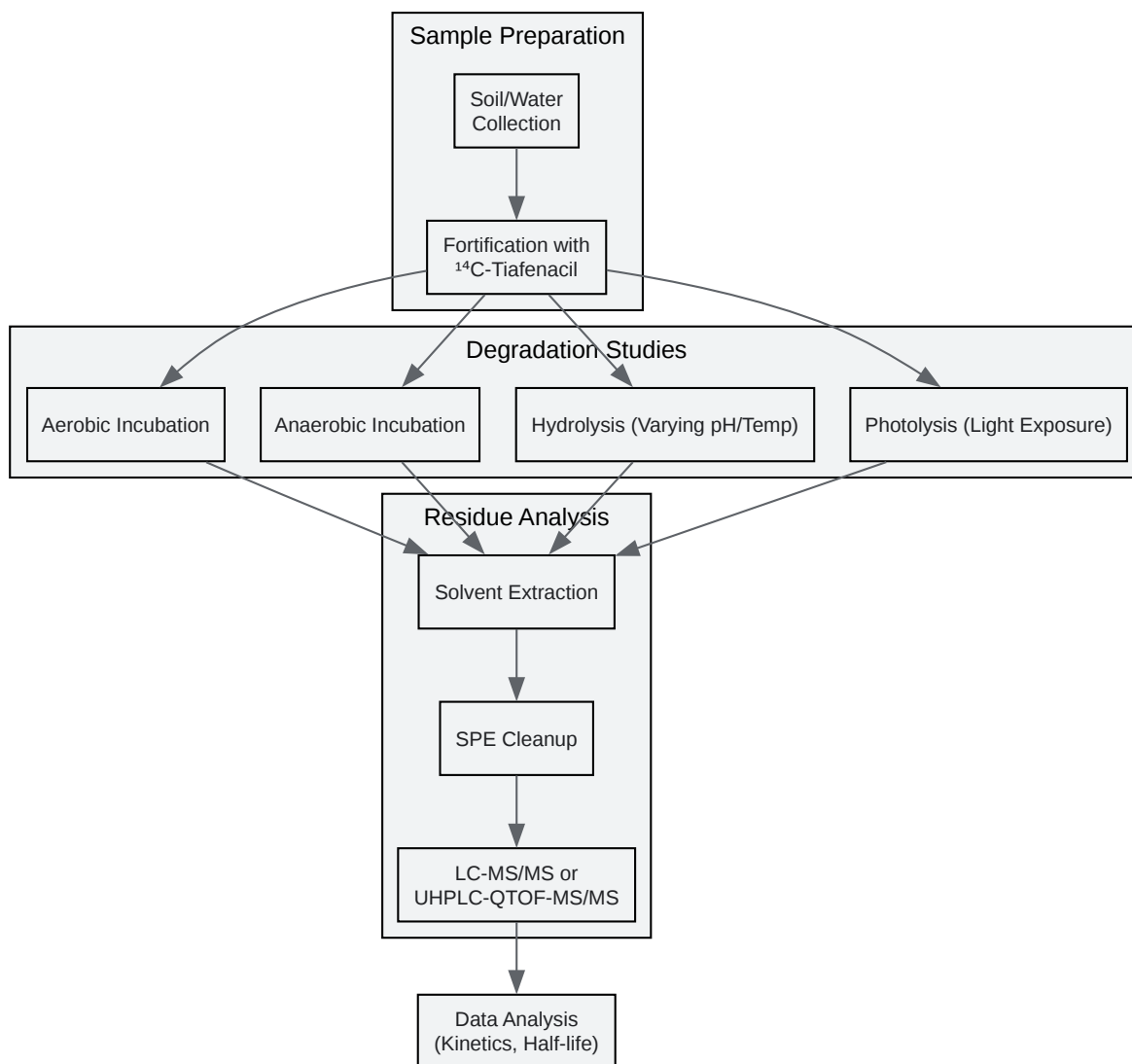
- **Tiafenacil:** With a Koc value of 1,965 mL/goc, **tiafenacil** is considered to be slightly mobile in soil. Field dissipation studies have shown that **tiafenacil** and its residues of concern were not detected below 30 cm.

- Degradates: In contrast to the parent compound, many of the major degradation products of **tiafenacil** are more persistent and exhibit high to moderate mobility in soil, with Koc values ranging from 1.76 to 60.8. This indicates a potential for these degradates to leach into groundwater.

Experimental Protocols

The following sections outline the general methodologies employed in the environmental fate studies of **tiafenacil**.

General Experimental Workflow



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Caption: A generalized workflow for studying the environmental fate of **tiafenacil**.

Soil Degradation Studies (Aerobic and Anaerobic)

These studies are conducted to determine the rate and pathway of **tiafenacil** degradation in soil under different oxygen levels.

- **Soil Selection:** Representative agricultural soils are chosen for the study.
- **Radiolabeling:** To trace the fate of the molecule, ^{14}C -labeled **tiafenacil** is used, often with separate labeling in the pyrimidinyl and phenyl rings.
- **Incubation:** Soil samples are treated with the radiolabeled **tiafenacil** and incubated in the dark at a constant temperature (e.g., 20°C).
- **Aerobic Conditions:** A continuous flow of moist, CO_2 -free air is passed through the incubation vessels.
- **Anaerobic Conditions:** After an initial aerobic phase to establish microbial populations, the soil is flooded, and the system is purged with nitrogen to create anaerobic conditions.
- **Sampling:** Samples are collected at various time intervals.
- **Analysis:** The samples are extracted, and the parent compound and its transformation products are quantified using techniques like UHPLC-QTOF-MS/MS.

Hydrolysis Study

This study assesses the abiotic degradation of **tiafenacil** in water at different pH levels.

- **Buffer Solutions:** Sterile aqueous buffer solutions of different pH values (e.g., 4, 7, and 9) are prepared.
- **Treatment:** The buffer solutions are treated with a known concentration of **tiafenacil**.
- **Incubation:** The solutions are maintained at a constant temperature in the dark.
- **Sampling:** Aliquots are taken at specified intervals.
- **Analysis:** The concentration of **tiafenacil** and its hydrolysis products are determined by analytical methods such as UPLC-QTOF-MS/MS.

Photolysis Study

This study evaluates the degradation of **tiafenacil** due to exposure to light.

- **Sample Preparation:** **Tiafenacil** is applied to the surface of a thin layer of dry soil or dissolved in a sterile aqueous solution.
- **Irradiation:** The samples are exposed to a controlled light source that simulates natural sunlight (e.g., a xenon arc lamp). Dark control samples are maintained at the same temperature.
- **Sampling:** Samples are collected at various time points.
- **Analysis:** The concentration of **tiafenacil** is measured to determine the rate of photodegradation.

Mobility Study (Batch Equilibrium)

This study determines the adsorption and desorption characteristics of **tiafenacil** in soil, which is used to calculate the Koc value.

- **Soil and Solution Preparation:** Several types of soil with varying organic carbon content are used. A solution of known **tiafenacil** concentration is prepared, often in 0.01 M CaCl₂.
- **Adsorption Phase:** Soil is equilibrated with the **tiafenacil** solution for a specific period.
- **Centrifugation and Analysis:** The soil suspension is centrifuged, and the concentration of **tiafenacil** remaining in the supernatant is measured.
- **Desorption Phase:** The remaining soil is then equilibrated with a fresh solution (without **tiafenacil**) to measure the amount of desorbed compound.
- **Calculation:** The adsorption coefficient (K_d) and the soil organic carbon-water partitioning coefficient (K_{oc}) are calculated from the results.

Analytical Methodology

The quantification of **tiafenacil** and its metabolites in environmental samples is typically performed using advanced analytical techniques.

- **Extraction:** A common extraction method is the QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) procedure. Soil samples are often extracted with a mixture of acetonitrile, water, and formic acid.
- **Cleanup:** Solid-phase extraction (SPE) with cartridges like Waters Oasis HLB is frequently used to remove interfering substances from the sample extracts.
- **Instrumentation:** High-Performance Liquid Chromatography (HPLC) or Ultra-High-Performance Liquid Chromatography (UHPLC) coupled with tandem mass spectrometry (MS/MS) or Quadrupole Time-of-Flight Mass Spectrometry (QTOF-MS/MS) are the preferred methods for the sensitive and selective determination of **tiafenacil** and its transformation products. These methods allow for the identification and quantification of analytes at low concentrations.

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